

# Application Note: GPR10 Agonist 1 Calcium Mobilization Assay

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## Compound of Interest

Compound Name: GPR10 agonist 1

Cat. No.: B15570388

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

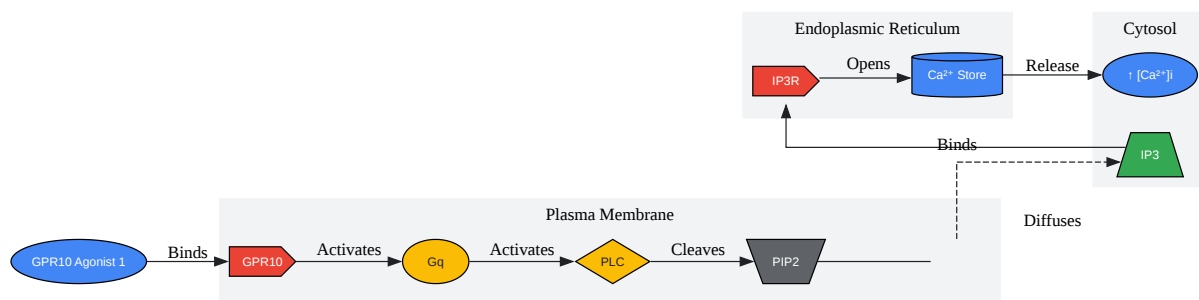
G protein-coupled receptor 10 (GPR10), also known as the prolactin-releasing peptide receptor (PrRPR), is a class A GPCR whose endogenous ligand is the prolactin-releasing peptide (PrRP).[1][2] The GPR10 signaling pathway is implicated in a variety of physiological processes, including energy homeostasis, stress responses, and cardiovascular regulation.[3] [4] Activation of GPR10 can lead to the mobilization of intracellular calcium, a key second messenger. This application note provides a detailed protocol for a calcium mobilization assay to identify and characterize agonists of GPR10, such as **GPR10 agonist 1** (compound 18-S4), using a fluorescence-based method.

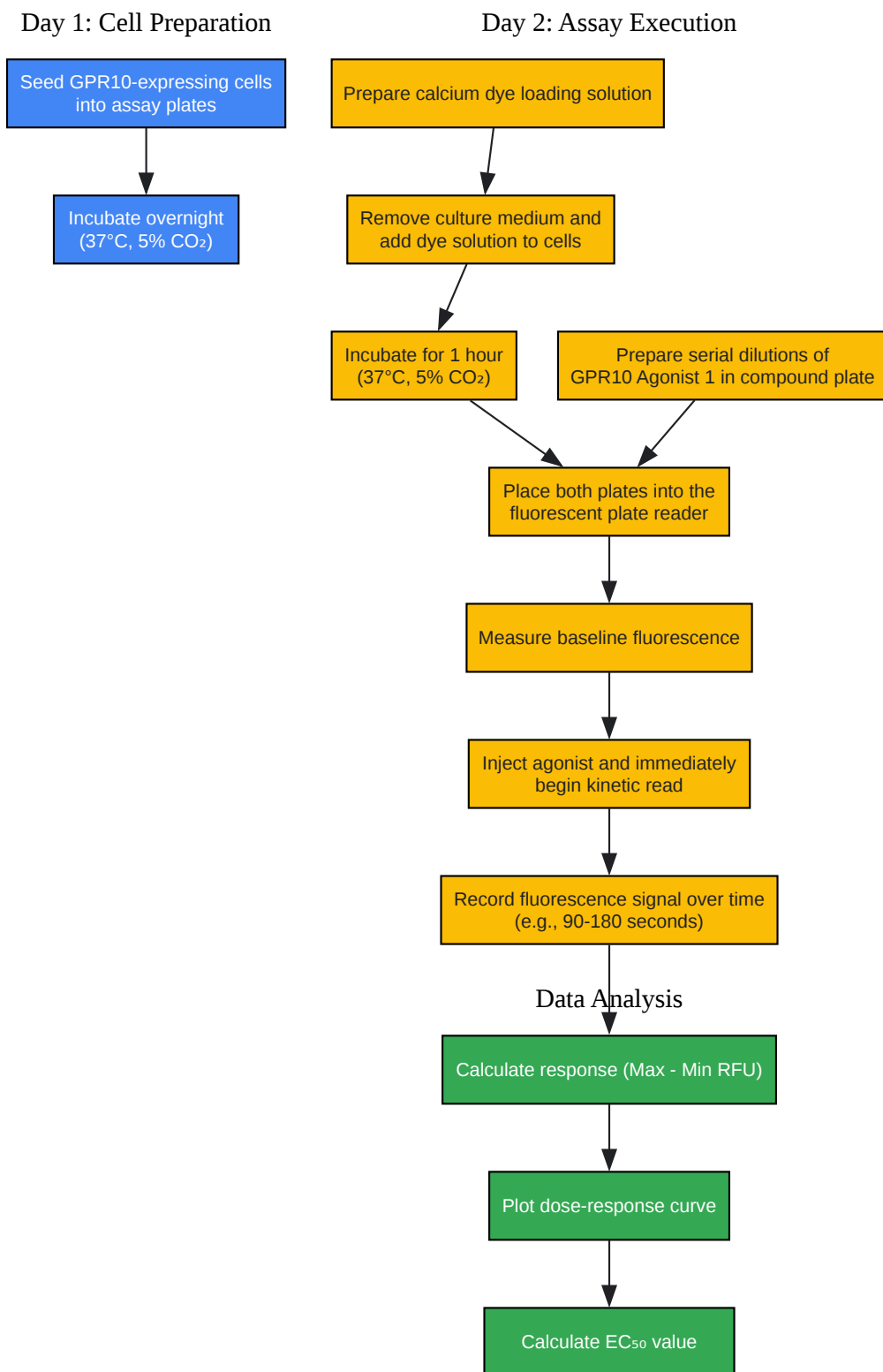
The assay principle relies on the activation of Gq-coupled receptors, which stimulate the phospholipase C (PLC) pathway.[5] This leads to the generation of inositol triphosphate (IP3), which in turn binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored calcium ( $\text{Ca}^{2+}$ ) into the cytoplasm.[5] This transient increase in intracellular  $\text{Ca}^{2+}$  can be detected by a calcium-sensitive fluorescent dye, and the signal is proportional to the extent of receptor activation by an agonist.[6][7]

## GPR10 Signaling Pathway

Upon binding of an agonist, GPR10 undergoes a conformational change, activating the associated heterotrimeric G protein. For calcium mobilization, the Gq alpha subunit is typically

involved.  $G_{\alpha q}$  activates phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP3). IP3 then diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, causing the release of stored calcium into the cytosol.[5] While GPR10 can also couple to other G proteins like  $G_i$ / $G_o$ , the  $G_q$  pathway is the primary route for the calcium mobilization described in this assay.[8]





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